

# understanding the structure of the DLPT reading section

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dlpts*

Cat. No.: *B1228707*

[Get Quote](#)

An In-depth Technical Guide to the Structure of the Defense Language Proficiency Test (DLPT) Reading Section

## Introduction

The Defense Language Proficiency Test (DLPT) is a comprehensive suite of examinations produced by the Defense Language Institute (DLI) to assess the foreign language reading and listening proficiency of United States Department of Defense (DoD) personnel. This guide provides a detailed technical overview of the structure and underlying principles of the DLPT reading section, with a particular focus on the DLPT5, the current iteration of the test. The DLPT is designed to measure how well an individual can comprehend written language in real-world situations, and its results are used for critical decisions regarding career placement, special pay, and readiness of military units. The test is not tied to a specific curriculum but rather assesses general language proficiency acquired through any means.

## Test Architecture and Scoring Framework

The DLPT reading section is a computer-based examination designed to evaluate a test-taker's ability to understand authentic written materials in a target language. The scoring of the DLPT is based on the Interagency Language Roundtable (ILR) scale, a standard for describing language proficiency within the U.S. federal government. The ILR scale ranges from Level 0 (No Proficiency) to Level 5 (Native or Bilingual Proficiency), with intermediate "plus" levels (e.g., 0+, 1+, 2+) indicating proficiency that substantially exceeds a base level but does not fully meet the criteria for the next.

## Test Versions and Formats

The DLPT5 reading test is available in two primary ranges, each targeting a different spectrum of proficiency:

- Lower-Range Test: Measures ILR proficiency levels from 0+ to 3.
- Upper-Range Test: Measures ILR proficiency levels from 3 to 4.

Examinees who achieve a score of 3 on the lower-range test may be eligible to take the upper-range test.

The format of the DLPT5 reading section varies depending on the prevalence of the language being tested:

- Multiple-Choice (MC): Used for languages with a large population of test-takers, such as Russian, Chinese, and Arabic. This format allows for automated scoring.
- Constructed-Response (CR): Employed for less commonly taught languages with smaller test-taker populations, like Hindi and Dari. This format requires human scorers to evaluate short-answer responses written in English.

The following tables summarize the key quantitative aspects of the DLPT5 reading section formats.

Table 1: DLPT5 Lower-Range Reading Test Specifications

Feature	Multiple-Choice Format	Constructed-Response Format
ILR Levels Assessed	0+ to 3	0+ to 3
Number of Questions	Approximately 60	60
Number of Passages	Approximately 36	Approximately 30
Maximum Passage Length	Approximately 400 words	Approximately 300 words
Questions per Passage	Up to 4	Up to 3
Time Limit	3 hours	3 hours

Source: Defense Language Institute Foreign Language Center

Table 2: DLPT5 Upper-Range Reading Test Specifications

Feature	Multiple-Choice/Constructed-Response Format
ILR Levels Assessed	3 to 4
Number of Questions	Varies
Number of Passages	Varies
Maximum Passage Length	Varies
Questions per Passage	Varies
Time Limit	3 hours

Note: Specific quantitative data for the upper-range test is less publicly available but follows a similar structure to the lower-range test, with content targeted at higher proficiency levels.

## Experimental Protocols: Test Development and Validation

The development of the DLPT is a rigorous, multi-faceted process designed to ensure the scientific validity and reliability of the examination. This process is overseen by the Evaluation and Standards (ES) division of the DLI.

## Test Development Workflow

The creation of DLPT items follows a systematic workflow involving a multidisciplinary team of target language experts, linguists, and psychometricians.



[Click to download full resolution via product page](#)

Caption: A high-level overview of the DLPT test development workflow.

## Passage Selection and Content

The passages used in the DLPT are sourced from authentic, real-world materials to reflect the types of language an individual would encounter in the target country. These sources include newspapers, magazines, websites, and official documents. The content covers a broad range of topics, including social, cultural, political, economic, scientific, and military subjects.

The selection of passages is guided by text typology, considering the purpose of the text (e.g., to inform, persuade), its linguistic features (lexicon and syntax), and its alignment with the ILR proficiency level descriptions.

## Item Writing and Review

For each passage, a team of target language experts and testing specialists develops a set of questions. All questions and, for the multiple-choice format, the answer options are presented in English. This is to ensure that the test is measuring comprehension of the target language passage, not the test-taker's ability to understand questions in the target language.

The development of test items adheres to strict guidelines:

- **Single Correct Answer:** For multiple-choice questions, there is only one correct answer.
- **Plausible Distractors:** The incorrect options (distractors) are designed to be plausible to test-takers who have not fully understood the passage.
- **Level-Appropriate Targeting:** Questions are written to target specific ILR proficiency levels.
- **Avoiding Reliance on Background Knowledge:** Test items are designed to be answerable solely based on the information provided in the passage.

A rigorous review process involving multiple experts ensures the quality and validity of each test item before it is included in a pilot test.

## Psychometric Validation

For multiple-choice tests, the DLPT program employs psychometric analysis, including Item Response Theory (IRT), to calibrate the difficulty of test items and ensure the reliability of the overall test. This requires a large sample of test-takers (ideally 200 or more) to take a validation form of the test. The data from this validation testing is used to identify and remove questions that are not performing as expected.

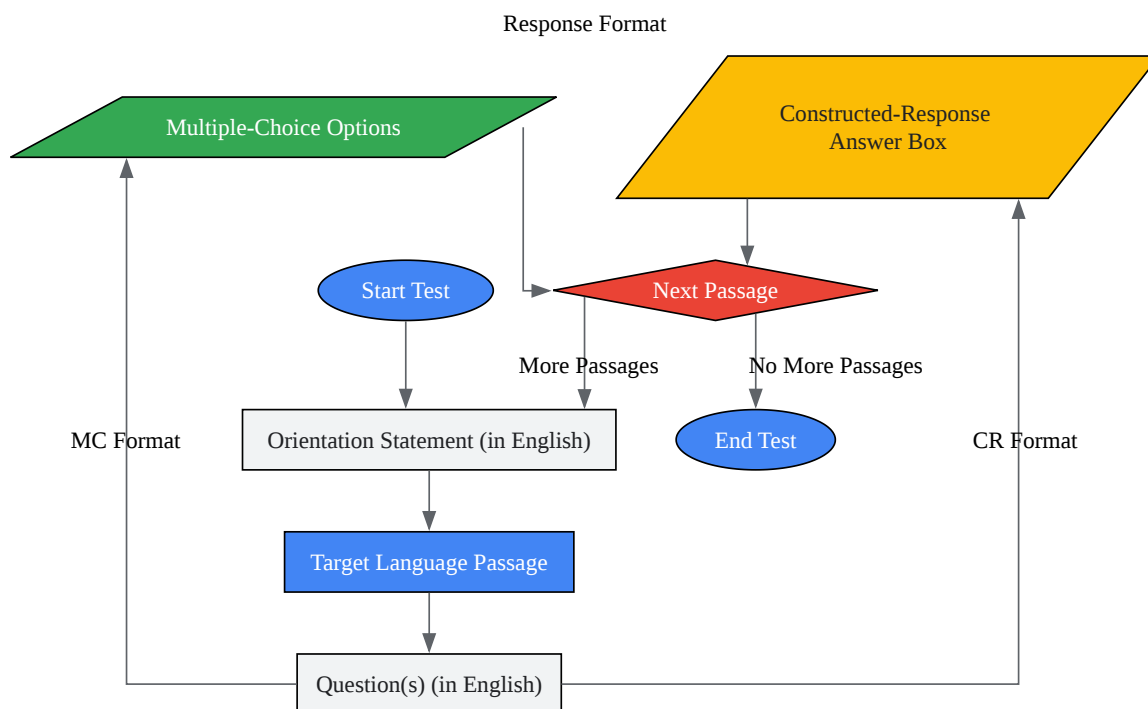
Constructed-response tests, due to the smaller populations of test-takers, do not undergo the same large-scale statistical analysis. However, they are subject to the same rigorous review process by language and testing experts to ensure their validity.

## Structure of the DLPT Reading Section

The DLPT reading section presents the test-taker with a series of passages in the target language, each followed by one or more questions in English.

## Logical Flow of the Examination

The following diagram illustrates the logical structure of the DLPT reading section from the perspective of the test-taker.



[Click to download full resolution via product page](#)

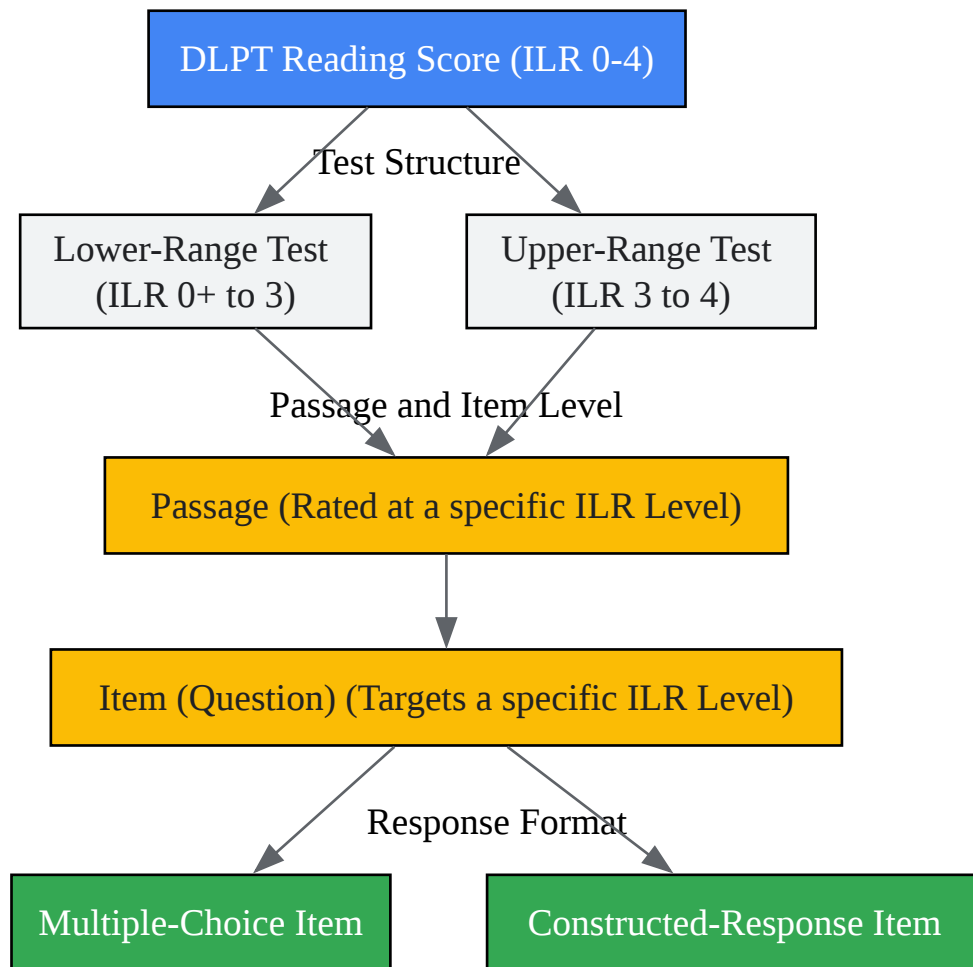
Caption: Logical flow of the DLPT reading section for a single passage.

An "Orientation" statement in English precedes each passage to provide context. The test-taker then reads the authentic passage in the target language and answers the corresponding questions in English. This cycle repeats for each passage in the test.

## Interplay of Test Components

The relationship between the different components of the DLPT reading section is hierarchical, with the overall proficiency score being derived from performance on individual items that are

linked to specific passages and targeted ILR levels.



[Click to download full resolution via product page](#)

Caption: Hierarchical relationship of components in the DLPT reading section.

## Conclusion

The DLPT reading section is a sophisticated and robust instrument for measuring language proficiency. Its structure is deeply rooted in the principles of scientific measurement, with a clear and logical architecture designed to provide a reliable and valid assessment of a test-taker's ability to comprehend authentic written materials. The use of a multi-faceted test development process, including expert review and psychometric analysis, ensures that the DLPT remains a cornerstone of the DoD's language proficiency assessment program. For researchers and professionals in fields requiring precise language skill evaluation, an

understanding of the DLPT's technical underpinnings is essential for interpreting its results and appreciating its role in maintaining a high level of linguistic readiness.

- To cite this document: BenchChem. [understanding the structure of the DLPT reading section]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1228707#understanding-the-structure-of-the-dlpt-reading-section]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)